

Introduction: Bridging Stability and Three-Dimensionality in Medicinal Chemistry

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Compound of Interest

Compound Name: *trans*-4-(2-Methoxypropan-2-yl)cyclohexan-1-amine

CAS No.: 2058249-81-1

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In the landscape of modern drug discovery, the rational design of molecules with optimal pharmacological profiles is paramount. The cyclohexane ring is a privileged scaffold, widely employed by medicinal chemists to impart three-dimensionality and favorable metabolic properties to drug candidates.^[1] Unlike flat aromatic rings, the puckered, three-dimensional nature of the cyclohexane moiety can lead to more specific and higher-affinity interactions within a target protein's binding pocket.^{[1][2]} When this versatile scaffold is functionalized with a 2-methoxypropan-2-yl group—a stable and sterically influential ether—it creates a class of compounds with significant potential for modulating the Absorption, Distribution, Metabolism, and Excretion (ADME) properties of therapeutic agents.

This technical guide serves as a comprehensive resource for researchers, scientists, and drug development professionals. It delves into the core principles governing the synthesis of 2-methoxypropan-2-yl cyclohexane derivatives, outlines robust protocols for their characterization, and explores their strategic application in the field of medicinal chemistry. The narrative is grounded in established chemical principles, providing not just procedural steps but the causal reasoning behind them to empower researchers in their experimental design.

The Strategic Importance of the Cyclohexane Scaffold in Drug Design

The cyclohexane fragment is a cornerstone in the development of numerous natural and synthetic drugs, serving as a core structure or a peripheral side chain.^[1] Its utility stems from several key physicochemical characteristics that are advantageous for drug-receptor interactions.

- **Bioisosterism:** The cyclohexyl group can function as a bioisostere for other common chemical groups. As a three-dimensional alternative to a flat phenyl ring, it can offer more contact points with a target protein, potentially improving binding affinity, a concept proven in the discovery of venetoclax.^[1] It can also serve as a larger, more lipophilic bioisostere for a tert-butyl group, which can be beneficial for binding to deeper pockets on a target protein.^[1]
- **Conformational Rigidity:** Replacing a flexible alkyl chain with a more rigid cyclohexane ring reduces the entropic penalty upon binding to a receptor, which can lead to a favorable increase in binding affinity.^[1] The chair conformation is the most thermodynamically stable arrangement for cyclohexane, and understanding the axial versus equatorial positioning of substituents is critical for designing effective molecular interactions.^{[3][4]}
- **Metabolic Stability:** The saturated nature of the cyclohexane ring makes it less susceptible to oxidative metabolism compared to aromatic rings. This can improve a drug candidate's half-life and overall metabolic profile.^[5] The cyclohexene motif in the antiviral drug oseltamivir (Tamiflu), for instance, serves as a metabolically robust bioisostere for furanose.^[1]

Synthesis of 2-Methoxypropan-2-yl Cyclohexane Derivatives

The most direct and efficient method for preparing 2-methoxypropan-2-yl cyclohexane derivatives is the acid-catalyzed addition of a hydroxy-cyclohexane precursor to 2-methoxypropene. The 2-methoxypropan-2-yl group (also known as a MOP ether) serves as a protecting group for alcohols, but in this context, it is the final, stable functionality being installed.

Causality of the Experimental Choice: This reaction is mechanistically favored because the acid catalyst (e.g., pyridinium p-toluenesulfonate, PPTS, or a catalytic amount of HCl) protonates the double bond of 2-methoxypropene. This protonation occurs at the terminal carbon, leading to the formation of a highly stable tertiary carbocation. The oxygen atom of the cyclohexane-alkanol then acts as a nucleophile, attacking this carbocation to form the desired ether linkage. The use of 2-methoxypropene is efficient and the reaction proceeds under mild conditions.^[6] An alternative, such as the Williamson ether synthesis, would require reacting an alkoxide with a tertiary halide (2-chloro-2-methoxypropane), which would strongly favor elimination over substitution, leading to poor yields of the desired ether.^[7]

Experimental Protocol: General Procedure for MOP Ether Formation

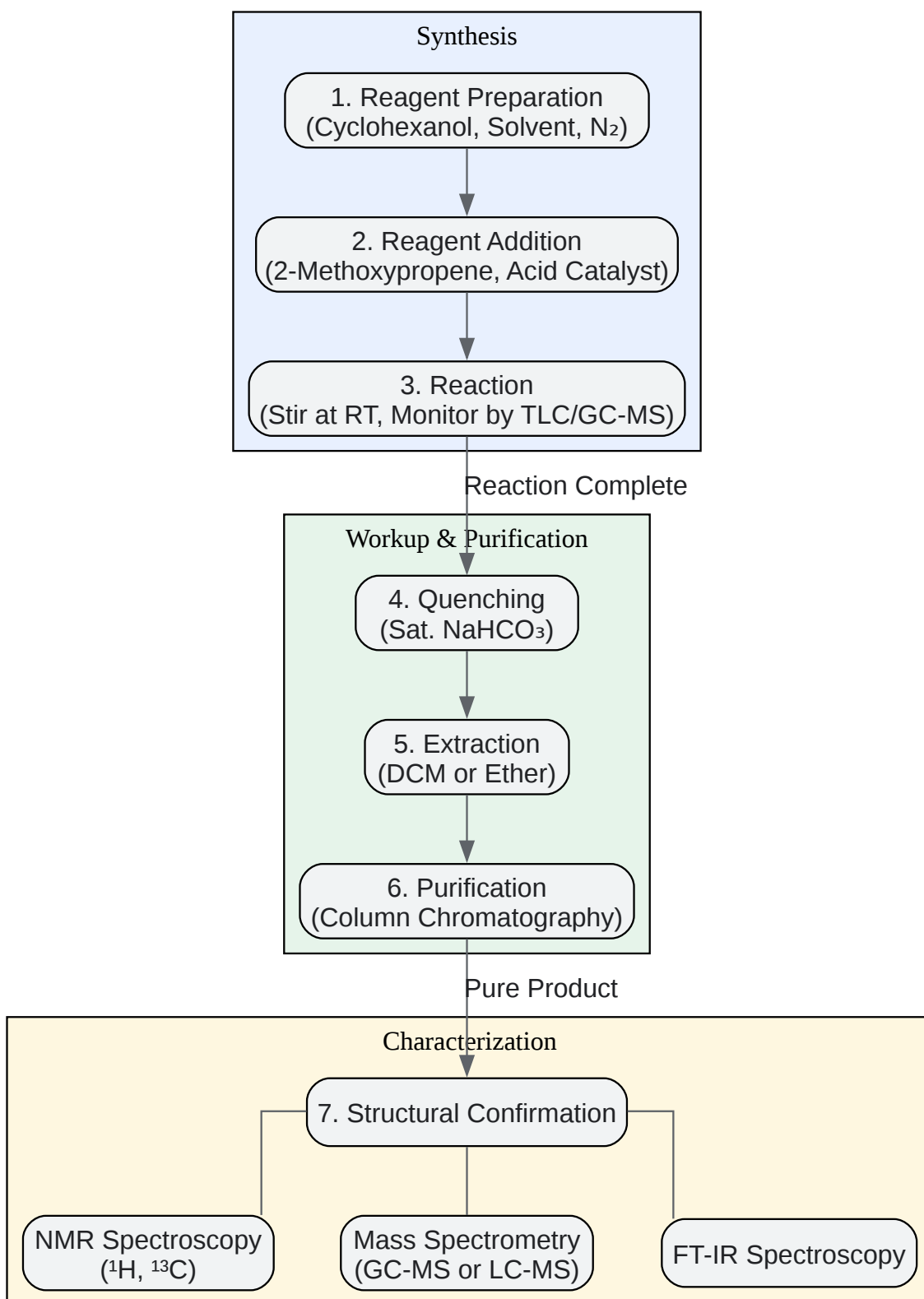
This protocol describes the synthesis of a 2-methoxypropan-2-yl ether from a generic cyclohexanol derivative.

- Reagent Preparation:
 - In a flame-dried, round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), dissolve the starting cyclohexanol derivative (1.0 equivalent) in an anhydrous, non-protic solvent such as dichloromethane (DCM) or tetrahydrofuran (THF). A typical concentration is 0.1–0.5 M.
- Addition of Reagents:
 - Add 2-methoxypropene (1.5–2.0 equivalents). The excess ensures the complete consumption of the starting alcohol.
 - Add a catalytic amount of an acid catalyst, such as pyridinium p-toluenesulfonate (PPTS) (0.05–0.1 equivalents). PPTS is often preferred as it is less harsh than mineral acids.
- Reaction Monitoring:
 - Stir the reaction mixture at room temperature (20–25 °C).
 - Monitor the reaction progress by Thin Layer Chromatography (TLC) or Gas Chromatography-Mass Spectrometry (GC-MS) until the starting alcohol is no longer

detectable. This typically takes 1–4 hours.

- Workup and Extraction:
 - Once the reaction is complete, quench the catalyst by adding a saturated aqueous solution of sodium bicarbonate (NaHCO_3).
 - Transfer the mixture to a separatory funnel and extract the aqueous layer two to three times with the organic solvent used for the reaction (e.g., DCM).
 - Combine the organic layers, wash with brine (saturated NaCl solution) to remove residual water, and dry over an anhydrous drying agent like magnesium sulfate (MgSO_4) or sodium sulfate (Na_2SO_4).
- Purification and Isolation:
 - Filter off the drying agent and concentrate the organic solution under reduced pressure using a rotary evaporator.
 - Purify the resulting crude oil or solid by flash column chromatography on silica gel, typically using a gradient of ethyl acetate in hexanes, to isolate the pure 2-methoxypropan-2-yl cyclohexane derivative.

Synthesis and Characterization Workflow



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Caption: General workflow for the synthesis and characterization of 2-methoxypropan-2-yl cyclohexane derivatives.

Physicochemical Properties and Structural Characterization

The 2-methoxypropan-2-yl cyclohexane derivatives are typically colorless liquids or low-melting solids with a characteristic mild, ethereal odor.[8] Their solubility is high in most organic solvents, while being largely insoluble in water.[9] A critical aspect of their characterization is the unambiguous confirmation of their structure and purity, which requires a suite of complementary analytical techniques.

Key Analytical Techniques for Characterization

Technique	Purpose & Information Gained	Reference
^1H and ^{13}C NMR	Provides detailed information on the carbon-hydrogen framework. Confirms the presence of the cyclohexane ring and the 2-methoxypropan-2-yl group (two singlets for the gem-dimethyl groups, one singlet for the methoxy group). 2D NMR (like NOESY) can elucidate stereochemistry and conformational preferences (axial vs. equatorial).	[10]
Gas Chromatography-Mass Spectrometry (GC-MS)	Separates the product from impurities and provides its molecular weight and fragmentation pattern. The molecular ion peak $[\text{M}]^+$ confirms the mass, and characteristic fragments (e.g., loss of a methyl group $[\text{M}-15]^+$) support the proposed structure.	[11]
Fourier-Transform Infrared (FT-IR) Spectroscopy	Confirms the presence of key functional groups. A strong C-O stretching band for the ether linkage (typically $1050\text{-}1150\text{ cm}^{-1}$) will be prominent, while the absence of a broad O-H stretch (around $3200\text{-}3600\text{ cm}^{-1}$) confirms the complete conversion of the starting alcohol.	

Polarimetry	For chiral derivatives synthesized from an enantiomerically pure cyclohexanol, this technique measures the optical rotation, confirming the retention or inversion of stereochemistry and determining the enantiomeric purity.	[3][12]
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Protocol: GC-MS Analysis of a 2-Methoxypropan-2-yl Cyclohexane Derivative

This protocol provides a general guideline for analyzing the purity and identity of the synthesized compound.[11]

- Sample Preparation:
 - Prepare a stock solution of the purified sample in a volatile organic solvent (e.g., hexane or dichloromethane).
 - Dilute the stock solution to a final concentration of approximately 10 µg/mL. This ensures an appropriate column loading (around 10 ng for a 1 µL injection).[11]
- Instrumentation Setup:
 - Carrier Gas: Helium at a constant flow rate (e.g., 1 mL/min).
 - Oven Temperature Program: Start at 50 °C, hold for 1-2 minutes, then ramp at 10–20 °C/min to a final temperature of 280 °C.
 - MS Detector: Electron Ionization (EI) at 70 eV. Set the mass scan range from m/z 40 to 500.
- Analysis:
 - Place the sample vial in the autosampler tray and begin the analysis sequence.

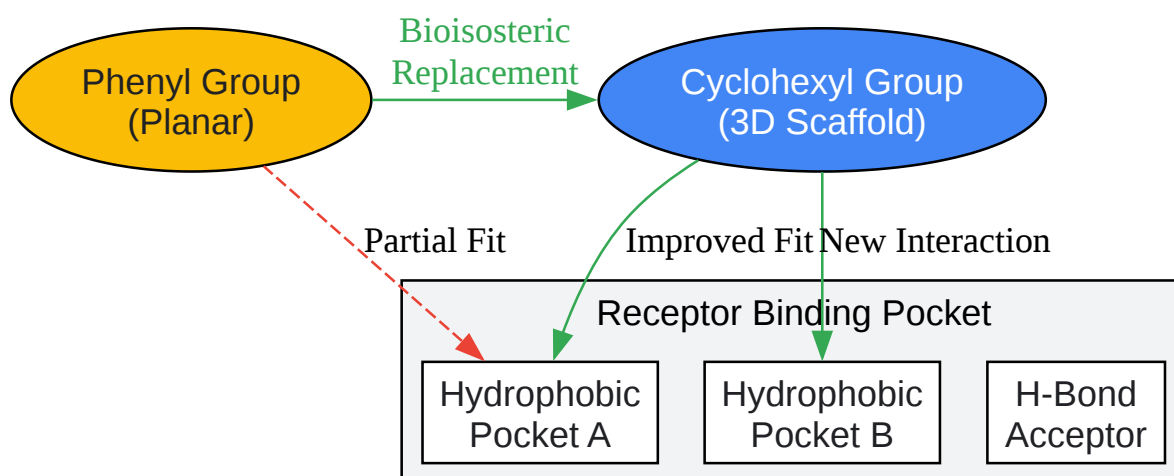
- The resulting chromatogram will show a peak corresponding to the product, and its retention time can be used for purity assessment.
- The mass spectrum of the peak should be analyzed for the molecular ion and compared with the expected fragmentation pattern for structural confirmation.

Applications in Drug Development

The strategic incorporation of a 2-methoxypropan-2-yl cyclohexane derivative into a lead compound can be a powerful tool for optimizing its pharmacokinetic profile. The cyclohexane ring provides a rigid, 3D scaffold, while the ether moiety offers a combination of lipophilicity and metabolic stability.

- **Modulating Lipophilicity:** The ether group increases the lipophilicity of a molecule, which can enhance its ability to cross cell membranes and improve oral bioavailability. This must be balanced, as excessive lipophilicity can lead to poor solubility and off-target effects.
- **Enhancing Metabolic Stability:** Ethers, particularly sterically hindered ones like the 2-methoxypropan-2-yl group, are generally resistant to metabolic cleavage by cytochrome P450 enzymes. Replacing a more labile functional group (like an ester or a less stable ether) with this moiety can significantly increase the compound's half-life in the body.^[5]
- **Fine-Tuning Receptor Binding:** The bulky nature of the 2-methoxypropan-2-yl group can be used to probe the steric limits of a receptor's binding pocket. It can act as a conformational lock, forcing the cyclohexane ring or adjacent parts of the molecule into a specific orientation that may enhance binding affinity and selectivity.

Conceptual Application: Bioisosteric Replacement for Improved Binding



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Caption: Bioisosteric replacement of a planar phenyl ring with a 3D cyclohexane scaffold to improve ligand fit within a receptor's binding pockets.

Sourcing and Procurement of Derivatives

While a broad catalog of "2-methoxypropan-2-yl cyclohexane derivatives" is not commonly available, specific isomers and related structures can be sourced, and custom synthesis is a viable option for novel targets.

- **Direct Purchase:** Specialized chemical suppliers may list specific derivatives. For example, 4-(2-methoxypropan-2-yl)-1-methylcyclohexene has been listed by suppliers in China.^[13] PubChem also lists compounds like (1-Methoxy-2-methylpropan-2-yl)cyclohexane, sometimes with links to vendors.^[14]
- **Custom Synthesis:** For novel derivatives not commercially available, custom synthesis is the primary route. Companies specializing in building blocks for drug discovery are well-equipped to handle such requests.
 - **PharmaBlock:** Known for its expertise in designing and synthesizing novel building blocks for drug R&D, including a wide array of cyclohexane and bicyclo[3.1.0]hexane derivatives.^{[1][2]}

- BenchChem: Offers custom synthesis services and provides technical guides and protocols for related chemical classes, indicating a strong capability in synthetic and analytical chemistry.[\[11\]](#)[\[15\]](#)
- Simson Pharma Limited: A supplier of various research chemicals and drug impurity standards, which may offer custom synthesis of related structures.

When requesting a custom synthesis, it is crucial to provide the supplier with the exact chemical structure, desired quantity, required purity level, and any specific analytical data needed for confirmation (e.g., NMR, MS, chiral HPLC).

Conclusion

2-Methoxypropan-2-yl cyclohexane derivatives represent a valuable, albeit specialized, class of compounds for chemical researchers and drug developers. The combination of the conformationally defined cyclohexane scaffold and the sterically influential, metabolically robust ether functionality provides a powerful tool for modulating the properties of bioactive molecules. A thorough understanding of their synthesis via acid-catalyzed addition to 2-methoxypropene, coupled with rigorous analytical characterization, enables their rational application in projects ranging from fundamental chemical research to advanced drug discovery programs. By leveraging the expertise of custom synthesis providers, researchers can access bespoke derivatives tailored to their specific hypotheses, accelerating the journey toward novel chemical entities with enhanced therapeutic potential.

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